

3-Amino-5-ethoxyisoxazole CAS number and structure

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Compound of Interest

Compound Name: 3-Amino-5-ethoxyisoxazole

Cat. No.: B112461

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Technical Guide: 3-Amino-5-ethoxyisoxazole


For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Amino-5-ethoxyisoxazole is a heterocyclic organic compound belonging to the isoxazole family. Isoxazole derivatives are of significant interest in medicinal chemistry and drug development due to their diverse biological activities. While specific research on **3-Amino-5-ethoxyisoxazole** is limited in publicly available literature, this guide provides a comprehensive overview of its fundamental properties, probable synthetic routes based on related compounds, and potential areas of application. Much of the detailed experimental data and biological context is drawn from studies on the closely related and more extensively researched 3-amino-5-alkylisoxazoles.

Core Compound Details

The fundamental properties of **3-Amino-5-ethoxyisoxazole** are summarized below.

Property	Value	Reference
CAS Number	32326-26-4	
Molecular Formula	C ₅ H ₈ N ₂ O ₂	
Molecular Weight	128.13 g/mol	
Chemical Structure	 alt text	
Synonyms	5-Ethoxy-3-isoxazoline, 5-Ethoxyisoxazol-3-amine	

Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of **3-Amino-5-ethoxyisoxazole** are not readily available. However, established methods for the synthesis of 3-amino-5-alkylisoxazoles can be adapted. A general and reliable method involves the reaction of a β -ketonitrile with hydroxylamine, where the regioselectivity is controlled by pH and temperature.^[1]

General Synthetic Approach for 3-Amino-5-alkoxyisoxazoles

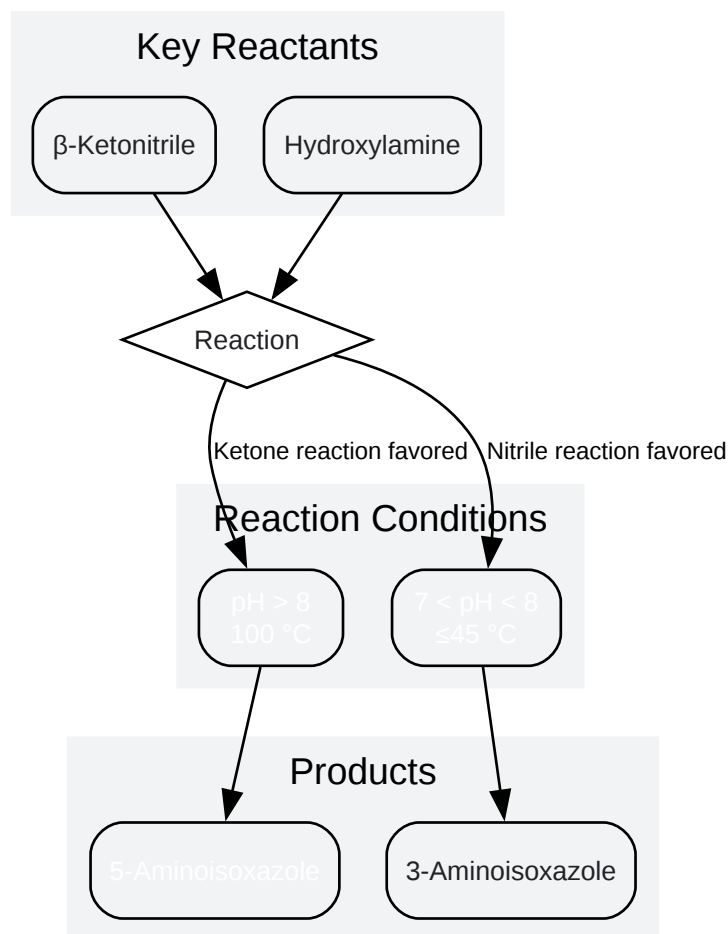
A plausible synthetic route for **3-Amino-5-ethoxyisoxazole** would start from ethyl 3-ethoxy-3-oxopropanoate, which can be converted to the corresponding β -ketonitrile. The subsequent reaction with hydroxylamine under controlled pH would yield the desired product.

A reliable procedure for accessing a wide range of 3-amino-5-alkyl and 5-amino-3-alkyl isoxazoles has been developed where reaction temperature and pH were identified as key factors in determining the regioselectivity.^[1] Specifically, for the synthesis of 3-amino isoxazoles, the reaction of the nitrile with hydroxylamine is favored at a pH between 7 and 8 and at a temperature of ≤ 45 °C, followed by acid-mediated cyclization.^[1]

Logical Workflow for Regioselective Synthesis

The following diagram illustrates the decision-making process for the regioselective synthesis of aminoisoxazoles based on reaction conditions.

Regioselective Synthesis of Aminoisoxazoles



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Caption: Factors influencing regioselectivity in aminoisoxazole synthesis.

Potential Biological Activity and Applications

While no specific biological activities have been reported for **3-Amino-5-ethoxyisoxazole**, the 3-aminoisoxazole scaffold is present in numerous bioactive molecules. These derivatives have shown a wide range of pharmacological effects, suggesting potential areas of investigation for the title compound.

Biological Activity of 3-Aminoisoxazole Derivatives	Potential Applications
Antimicrobial	Development of new antibiotics and antifungals.
Anti-inflammatory	Treatment of inflammatory diseases.
Anticancer	As intermediates in the synthesis of novel chemotherapeutic agents.[2]
Neurological Disorders	As building blocks for drugs targeting the central nervous system.

The 3-aminoisoxazole moiety is a key structural component in various pharmaceutical compounds and serves as a versatile building block in medicinal chemistry.

Spectroscopic Data

Specific spectroscopic data (NMR, IR, MS) for **3-Amino-5-ethoxyisoxazole** is not available in the reviewed literature. For reference, the spectroscopic data for the closely related 3-Amino-5-methylisoxazole is presented below.

Spectroscopic Data for 3-Amino-5-methylisoxazole	
¹ H NMR (CDCl ₃)	δ 5.51 (s, 1H), 4.15 (br s, 2H), 2.31 (s, 3H)
¹³ C NMR (CDCl ₃)	δ 171.1, 163.5, 90.1, 12.2
Mass Spectrum (m/z)	98.1 (M ⁺)

Conclusion

3-Amino-5-ethoxyisoxazole is a chemical compound with potential for applications in drug discovery and development, largely inferred from the activities of related 3-aminoisoxazole derivatives. The lack of specific data for this ethoxy derivative highlights an opportunity for further research into its synthesis, characterization, and biological evaluation. The synthetic strategies outlined, based on established methods for analogous compounds, provide a solid

foundation for future laboratory work. Researchers are encouraged to explore the properties of this compound to unlock its potential therapeutic value.

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References

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- 2. 3-(5-)-Amino-o-diarylisoaxazoles: regioselective synthesis and antitubulin activity - PubMed [pubmed.ncbi.nlm.nih.gov]
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